

# 14-Deoxy-12-hydroxyandrographolide stability and storage conditions

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## Compound of Interest

Compound Name:	14-Deoxy-12-hydroxyandrographolide
Cat. No.:	B15602149

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## Technical Support Center: 14-Deoxy-12-hydroxyandrographolide

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **14-Deoxy-12-hydroxyandrographolide**. It includes frequently asked questions (FAQs) and troubleshooting guides to address common issues encountered during experimental procedures.

## Frequently Asked Questions (FAQs)

**Q1:** What are the recommended storage conditions for **14-Deoxy-12-hydroxyandrographolide**?

**A1:** For optimal stability, **14-Deoxy-12-hydroxyandrographolide** should be stored under controlled conditions. While specific quantitative stability data for this compound is limited, information from suppliers and studies on related diterpenoid lactones provide general guidance.

Form	Storage Temperature	Duration	Additional Notes
Solid (Neat)	Room Temperature	Varies by supplier; refer to Certificate of Analysis (CoA)	Keep in a well-sealed container, protected from light and moisture.
-20°C	≥ 4 years (inferred from andrographolide) [1]	Recommended for long-term storage to minimize degradation.	
In Solvent (e.g., DMSO)	-20°C	Up to 1 month[2]	Prepare fresh solutions for best results. Avoid repeated freeze-thaw cycles.
-80°C	Up to 6 months[2]	Recommended for longer-term storage of stock solutions.	

Note: Always refer to the Certificate of Analysis provided by your supplier for the most accurate and lot-specific storage information.[3]

Q2: How stable is **14-Deoxy-12-hydroxyandrographolide** in different solvents and pH conditions?

A2: The stability of **14-Deoxy-12-hydroxyandrographolide**, like other diterpenoid lactones, is influenced by the solvent and pH. Andrographolide, a closely related compound, is known to be unstable in alkaline conditions and more stable at a pH of 3-5.[4] It is also sparingly soluble in aqueous buffers, and prolonged storage of aqueous solutions is not recommended.[1] For experimental use, it is advisable to prepare fresh solutions. The solubility of andrographolide is better in organic solvents like DMSO, ethanol, and methanol.[1][4][5]

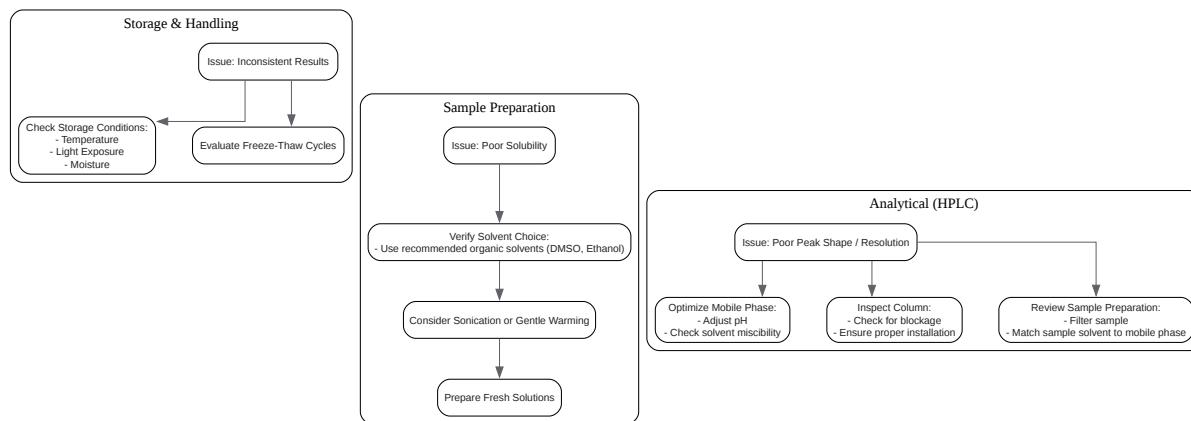
Q3: What are the potential degradation products of **14-Deoxy-12-hydroxyandrographolide**?

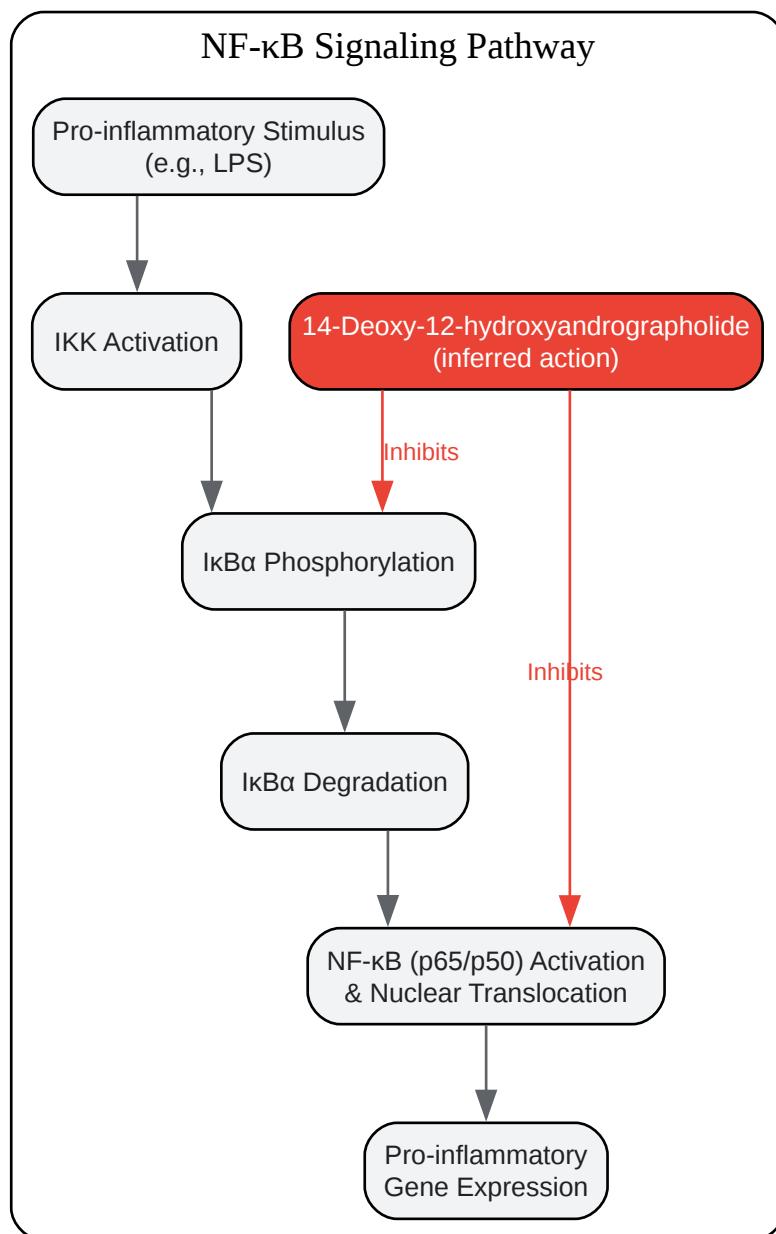
A3: While specific degradation pathways for **14-Deoxy-12-hydroxyandrographolide** are not extensively documented, studies on andrographolide show that degradation can occur through hydrolysis of the lactone ring, isomerization, and other transformations, especially under acidic, basic, or high-temperature conditions.<sup>[4][6]</sup> For instance, andrographolide can degrade to form 14-deoxy-11,12-didehydroandrographolide at elevated temperatures.<sup>[7]</sup>

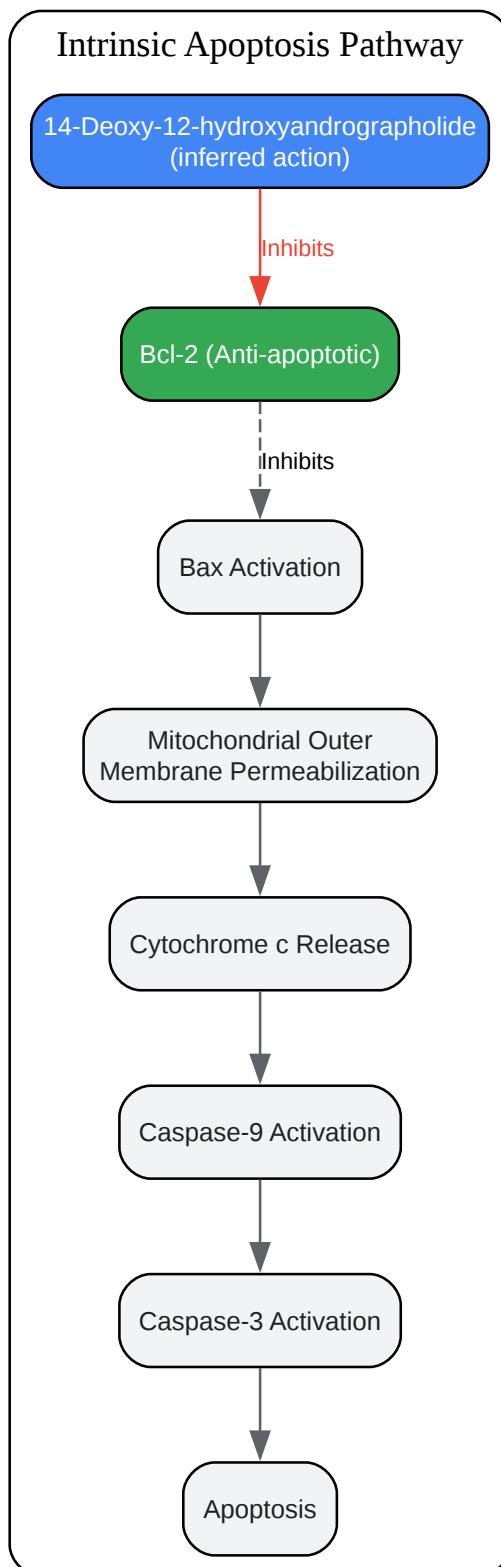
## Troubleshooting Guides

This section addresses common issues that may arise during the handling and analysis of **14-Deoxy-12-hydroxyandrographolide**.

## Experimental Workflow: Troubleshooting Common Issues







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